

# An In-depth Technical Guide to the Physical Characteristics of Dienogest-d4 Powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dienogest-d4*

Cat. No.: *B12415273*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **Dienogest-d4** powder, a deuterated isotopologue of the synthetic progestogen Dienogest. This document is intended to serve as a valuable resource for professionals in research and development, quality control, and formulation science by consolidating available data on its chemical and physical properties.

Given the limited availability of specific experimental data for **Dienogest-d4**, this guide leverages data from its non-deuterated counterpart, Dienogest, with the understanding that the physical properties are expected to be very similar. Deuterium substitution typically has a minimal impact on bulk physical properties such as melting point and solubility. Any data pertaining specifically to Dienogest is clearly noted.

## Chemical and Physical Properties

The fundamental physical and chemical properties of **Dienogest-d4** are summarized in the table below. This information is crucial for the handling, storage, and formulation of this active pharmaceutical ingredient.

Property	Value	Source
Chemical Name	2-((8S,13S,14S,17R)-17-hydroxy-13-methyl-3-oxo-2,3,6,7,8,11,12,13,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-17-yl-2,2-d2)acetonitrile-d2	
Molecular Formula	C <sub>20</sub> H <sub>21</sub> D <sub>4</sub> NO <sub>2</sub>	
Molecular Weight	315.45 g/mol	[1]
Appearance	Crystalline solid (Data for Dienogest)	[2]
Melting Point	210-218 °C (Data for Dienogest)	[3]
Storage Temperature	2-8°C Refrigerator	[1]

## Solubility Profile

The solubility of an active pharmaceutical ingredient is a critical parameter for its formulation and bioavailability. The following table summarizes the available solubility data for Dienogest in various solvents. It is anticipated that **Dienogest-d4** will exhibit a similar solubility profile.

Solvent	Solubility (at 25°C unless otherwise specified)	Source
DMSO	62 mg/mL (199.08 mM)	[4]
Ethanol	~20 mg/mL	[2]
Dimethylformamide (DMF)	~2 mg/mL	[2]
Water	Practically insoluble	[3][5]
Ethanol:PBS (pH 7.2) (1:2)	~0.3 mg/mL	[2]

## Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible determination of the physical characteristics of a pharmaceutical powder. The following are standard experimental protocols that can be applied to characterize **Dienogest-d4** powder.

### Determination of Melting Point

Methodology:

- **Sample Preparation:** A small amount of **Dienogest-d4** powder is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** A digital melting point apparatus is used for the determination.
- **Procedure:**
  - The capillary tube containing the sample is placed in the heating block of the apparatus.
  - A rapid heating rate is initially used to approach the expected melting point.
  - The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation.
  - The temperature at which the first drop of liquid appears is recorded as the onset of melting.
  - The temperature at which the entire solid has melted is recorded as the end of melting.
  - The melting range is reported as the range between the onset and end of melting.

### Solubility Determination by the Shake-Flask Method

Methodology:

- **Sample Preparation:** An excess amount of **Dienogest-d4** powder is added to a known volume of the selected solvent in a sealed vial.
- **Equilibration:** The vials are placed in a constant temperature shaker bath (e.g., 25 °C) and agitated for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Analysis:
  - After equilibration, the suspension is allowed to settle.
  - An aliquot of the supernatant is carefully withdrawn and filtered through a 0.22  $\mu\text{m}$  syringe filter to remove any undissolved solid.
  - The concentration of **Dienogest-d4** in the filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: The solubility is expressed in mg/mL or mol/L.

## Visual Appearance and Description

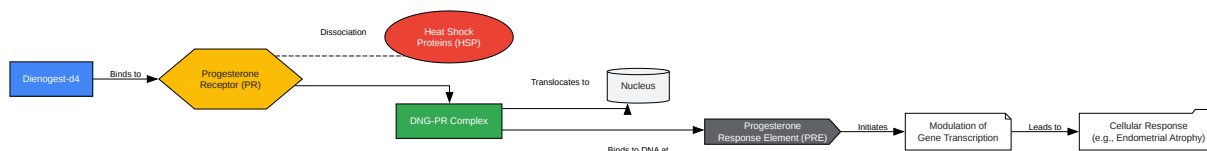
### Methodology:

- Sample Preparation: A small amount of **Dienogest-d4** powder is placed on a clean, white surface or in a clear glass vial.
- Observation: The sample is observed under good lighting conditions.
- Description: The following characteristics are recorded:
  - Color: e.g., white, off-white, pale yellow.
  - Form: e.g., crystalline, amorphous, powder.
  - Particle characteristics: e.g., fine, granular.

## Signaling Pathway and Experimental Workflow

### Dienogest Mechanism of Action: Progesterone Receptor Signaling Pathway

Dienogest exerts its therapeutic effects primarily by acting as an agonist at the progesterone receptor (PR).[3][6] This interaction triggers a signaling cascade that ultimately modulates gene expression in target tissues. The following diagram illustrates the simplified signaling pathway.

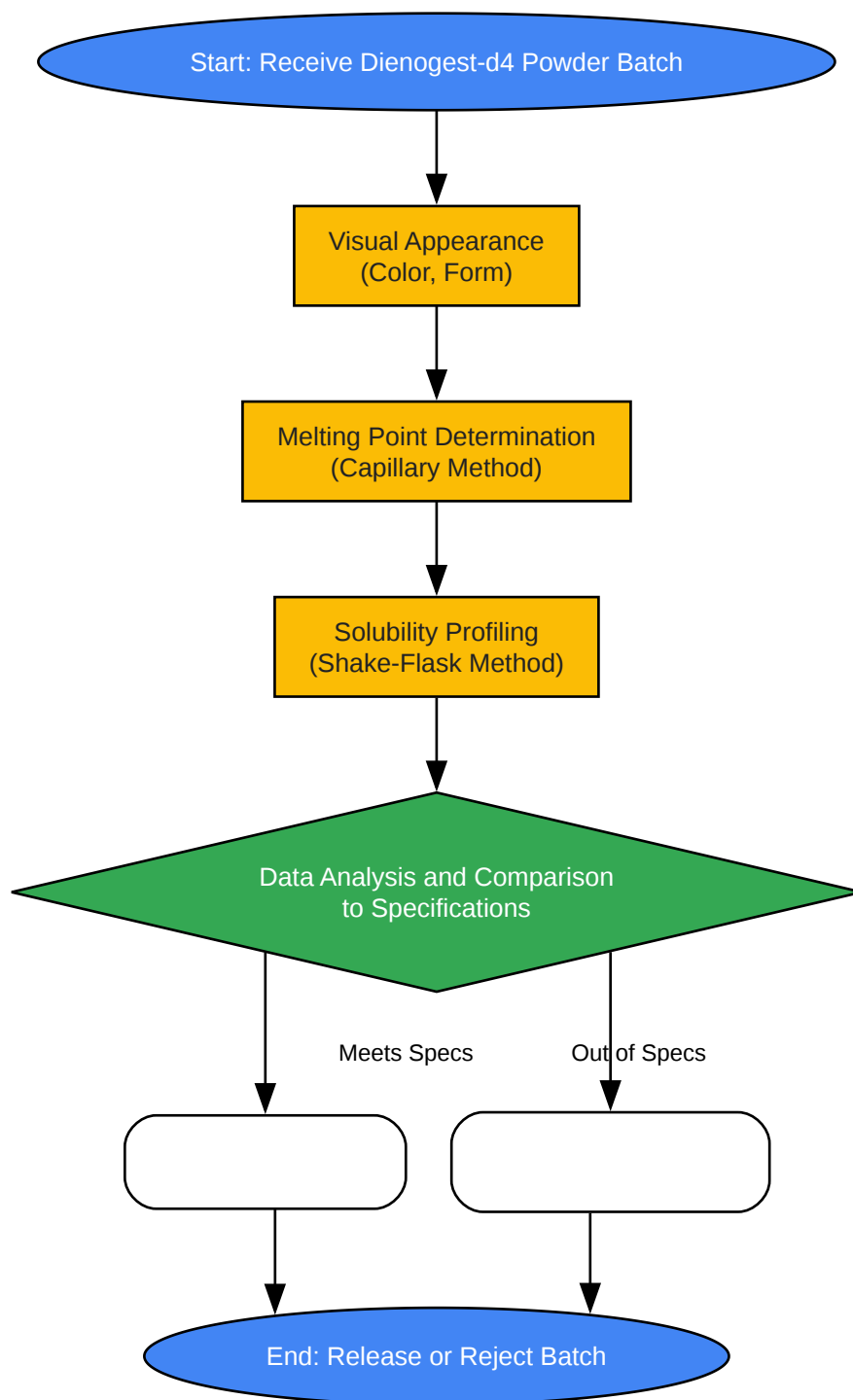


[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of **Dienogest-d4** via the progesterone receptor.

## Experimental Workflow for Physical Characterization

The logical flow of experiments to determine the physical characteristics of a new batch of **Dienogest-d4** powder is outlined in the diagram below.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. Dienogest | C20H25NO2 | CID 68861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
- 5. go.drugbank.com [go.drugbank.com]
- 6. chemtos.com [chemtos.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Characteristics of Dienogest-d4 Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415273#physical-characteristics-of-dienogest-d4-powder]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)